

An In-depth Technical Guide to Baicalein 6-O-glucoside

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Compound of Interest

Compound Name: *Baicalein 6-O-glucoside*

Cat. No.: *B1590216*

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For Researchers, Scientists, and Drug Development Professionals

Core Compound Identity: Baicalein 6-O-glucoside

CAS Number: 28279-72-3

Synonyms:

- Baicalein 6-O-beta-D-glucopyranoside
- Tetuin

Physicochemical Properties and Data

This section summarizes the key physicochemical properties of **Baicalein 6-O-glucoside**. The data is compiled from various chemical databases and presented for easy reference.

Property	Value	Reference
Molecular Formula	C ₂₁ H ₂₀ O ₁₀	[1]
Molecular Weight	432.38 g/mol	[1]
Appearance	Yellow powder	
Solubility	Soluble in DMSO, Pyridine, Methanol, Ethanol	
Chemical Structure	5,7-dihydroxy-2-phenyl-6-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxychromen-4-one	

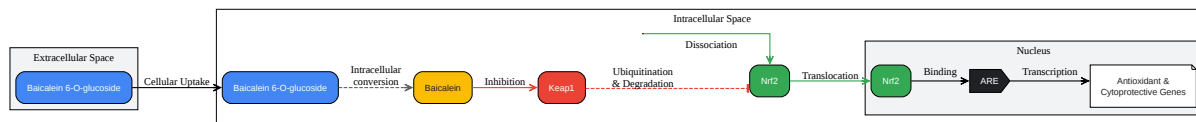
Biological Activity and Mechanism of Action

Baicalein 6-O-glucoside is a glycosylated form of baicalein, a flavonoid with known anti-inflammatory and antioxidant properties. The addition of a glucose moiety at the 6-O position is understood to enhance the bioavailability of baicalein. Emerging research indicates that **Baicalein 6-O-glucoside** acts as a prodrug, being converted intracellularly to its aglycone, baicalein. This conversion is crucial for its biological activity.

Anti-inflammatory Activity

Baicalein 6-O-glucoside has demonstrated significant anti-inflammatory effects. A key mechanism underlying this activity is the activation of the Nuclear factor erythroid 2-related factor 2 (Nrf2) signaling pathway.

Upon intracellular conversion to baicalein, the compound induces the translocation of Nrf2 to the nucleus. In the nucleus, Nrf2 binds to the Antioxidant Response Element (ARE) in the promoter regions of various antioxidant and cytoprotective genes, leading to their transcription. This cascade ultimately helps to mitigate inflammatory responses.



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Caption: Proposed mechanism of Nrf2 activation by **Baicalein 6-O-glucoside**.

Experimental Protocols

This section provides detailed methodologies for key experiments related to the synthesis, analysis, and evaluation of **Baicalein 6-O-glucoside**.

Enzymatic Synthesis of Baicalein 6-O-glucoside

This protocol describes a method for the enzymatic synthesis of **Baicalein 6-O-glucoside**, which offers advantages in terms of specificity and milder reaction conditions compared to chemical synthesis.

Objective: To synthesize **Baicalein 6-O-glucoside** from baicalein using a suitable glycosyltransferase.

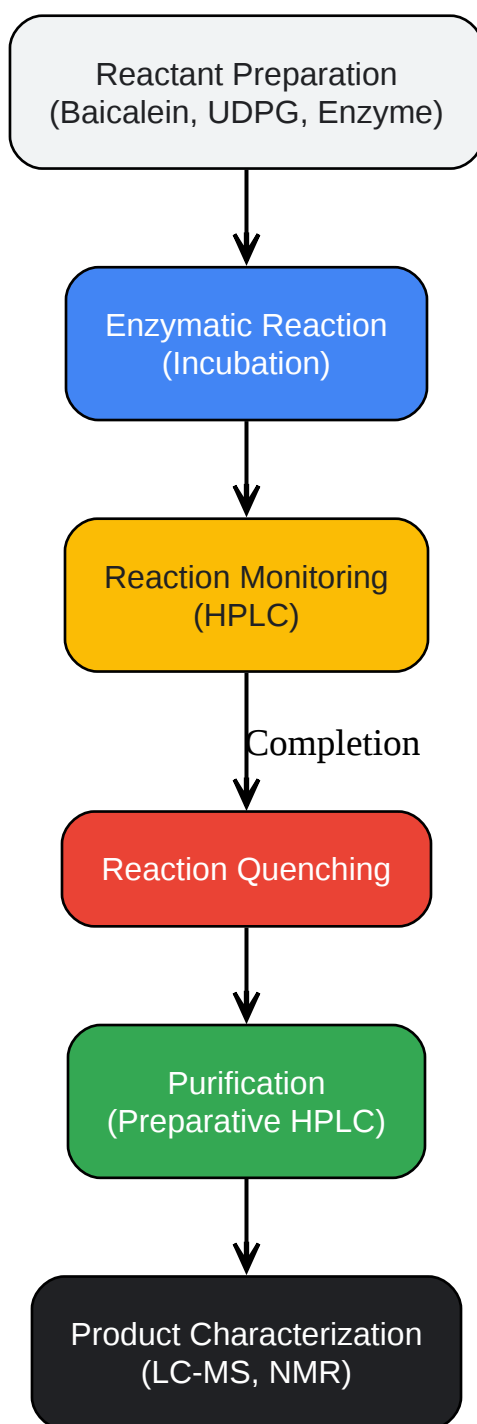
Materials:

- Baicalein
- Uridine diphosphate glucose (UDPG)
- Glycosyltransferase (e.g., from microbial sources or plant cell cultures)
- Reaction buffer (e.g., phosphate buffer, pH 7.0)

- Organic solvent (e.g., DMSO) for dissolving baicalein
- Reaction vessel
- Incubator/shaker
- HPLC system for monitoring reaction progress and purification

Procedure:

- Prepare a stock solution of baicalein in a minimal amount of DMSO.
- Prepare the reaction mixture in the reaction buffer containing:
 - Baicalein (from stock solution)
 - UDPG (in molar excess to baicalein)
 - Glycosyltransferase enzyme
- Incubate the reaction mixture at the optimal temperature for the enzyme (e.g., 30-37°C) with gentle shaking.
- Monitor the progress of the reaction by taking aliquots at different time points and analyzing them by HPLC.
- Once the reaction is complete (indicated by the consumption of baicalein and the formation of the product peak), stop the reaction by adding a quenching solvent (e.g., methanol or acetonitrile).
- Purify the **Baicalein 6-O-glucoside** from the reaction mixture using preparative HPLC or other chromatographic techniques.
- Confirm the identity and purity of the synthesized compound using analytical techniques such as LC-MS and NMR.



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Caption: General workflow for the enzymatic synthesis of **Baicalein 6-O-glucoside**.

Quantitative Analysis by High-Performance Liquid Chromatography (HPLC)

This protocol outlines a general method for the quantitative analysis of **Baicalein 6-O-glucoside** in various matrices.

Objective: To determine the concentration of **Baicalein 6-O-glucoside** in a sample.

Instrumentation:

- HPLC system with a UV-Vis or Diode Array Detector (DAD)
- C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 μ m)

Reagents:

- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid or phosphoric acid (for mobile phase modification)
- **Baicalein 6-O-glucoside** standard of known purity

Chromatographic Conditions (Example):

- Mobile Phase: A gradient of Solvent A (Water with 0.1% formic acid) and Solvent B (Acetonitrile with 0.1% formic acid).
- Gradient Program: A typical gradient might start with a low percentage of Solvent B, increasing linearly over time to elute the compound.
- Flow Rate: 1.0 mL/min
- Column Temperature: 25-30°C
- Detection Wavelength: Determined by the UV spectrum of **Baicalein 6-O-glucoside** (typically around 280 nm and 320 nm).
- Injection Volume: 10-20 μ L

Procedure:

- **Standard Preparation:** Prepare a series of standard solutions of **Baicalein 6-O-glucoside** in a suitable solvent (e.g., methanol) at known concentrations.
- **Sample Preparation:** Dissolve the sample containing **Baicalein 6-O-glucoside** in the mobile phase or a compatible solvent. Filter the sample through a 0.45 µm syringe filter before injection.
- **Calibration Curve:** Inject the standard solutions into the HPLC system and record the peak areas. Plot a calibration curve of peak area versus concentration.
- **Sample Analysis:** Inject the prepared sample into the HPLC system and record the peak area of **Baicalein 6-O-glucoside**.
- **Quantification:** Determine the concentration of **Baicalein 6-O-glucoside** in the sample by interpolating its peak area on the calibration curve.

Summary of Quantitative Data

The following table summarizes available quantitative data on the biological activities of **Baicalein 6-O-glucoside** and its aglycone, baicalein, for comparative purposes.

Assay	Compound	Result (IC ₅₀ or other)	Reference
Anti-inflammatory			
Lipoxygenase Inhibition	Baicalein	~0.1 - 1 μ M	
Nitric Oxide Production Inhibition (in LPS-stimulated RAW 264.7 cells)	Baicalein 6-O-glucoside	Dose-dependent decrease	
Antioxidant Capacity			
DPPH Radical Scavenging	Baicalein	~10-20 μ M	
ORAC (Oxygen Radical Absorbance Capacity)	Baicalein	High μ mol TE/g	

Note: Specific IC₅₀ values for **Baicalein 6-O-glucoside** are not yet widely reported in the literature, with studies often describing its effects qualitatively or in comparison to its aglycone. Further research is needed to establish precise quantitative measures of its activity.

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References

- 1. medchemexpress.com [medchemexpress.com]
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